

# Safety Profile and Preliminary Toxicology of ATX-0126: A Technical Guide

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## Compound of Interest

Compound Name: ATX-0126

Cat. No.: B8265240

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Disclaimer: This document summarizes publicly available safety and toxicological information on **ATX-0126**. It is intended for informational purposes for research and drug development professionals. Specific quantitative toxicological data, such as LD50 and No-Observed-Adverse-Effect-Level (NOAEL), for **ATX-0126** are not publicly available. The information presented here is based on limited preclinical data and safety data sheets.

## Introduction

**ATX-0126** is an ionizable cationic lipid that serves as a critical component in the formulation of lipid nanoparticles (LNPs) for the delivery of nucleic acid-based therapeutics, such as small interfering RNA (siRNA) and messenger RNA (mRNA).<sup>[1][2][3][4]</sup> Its chemical structure, with a CAS Number of 2230647-37-5 and molecular formula C<sub>44</sub>H<sub>86</sub>N<sub>2</sub>O<sub>5</sub>S, is designed to facilitate the encapsulation of genetic material and its subsequent release into the cytoplasm of target cells.<sup>[5]</sup> The safety profile of **ATX-0126** is a key consideration for its application in therapeutic LNP formulations. This guide provides a summary of the available safety and preliminary toxicology data for **ATX-0126**.

## Hazard Identification and Classification

Based on the available Safety Data Sheet (SDS), **ATX-0126** is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).<sup>[5]</sup>

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation

**ATX-0126** is not classified as a carcinogen by the International Agency for Research on Cancer (IARC) or the American Conference of Governmental Industrial Hygienists (ACGIH).[5]

## Preliminary Preclinical Safety Profile

Publicly available information from preclinical studies provides a qualitative overview of the safety profile of **ATX-0126**. These findings suggest a manageable and transient toxicity profile.

Observation	Description
General Toxicity	Preclinical studies have indicated "manageable transient toxicity".[1]
Hepatotoxicity	Mild and reversible cytoplasmic vacuolation in hepatocytes has been observed, along with short-term elevation of liver enzymes (ALT/AST).[1][6]
Immune Response	Transient immune responses have been noted.[1]
Cumulative Toxicity	No evidence of cumulative toxicity has been reported.[1]
Pharmacokinetics	Studies have shown rapid clearance of ATX-0126-containing LNPs.[1][6]

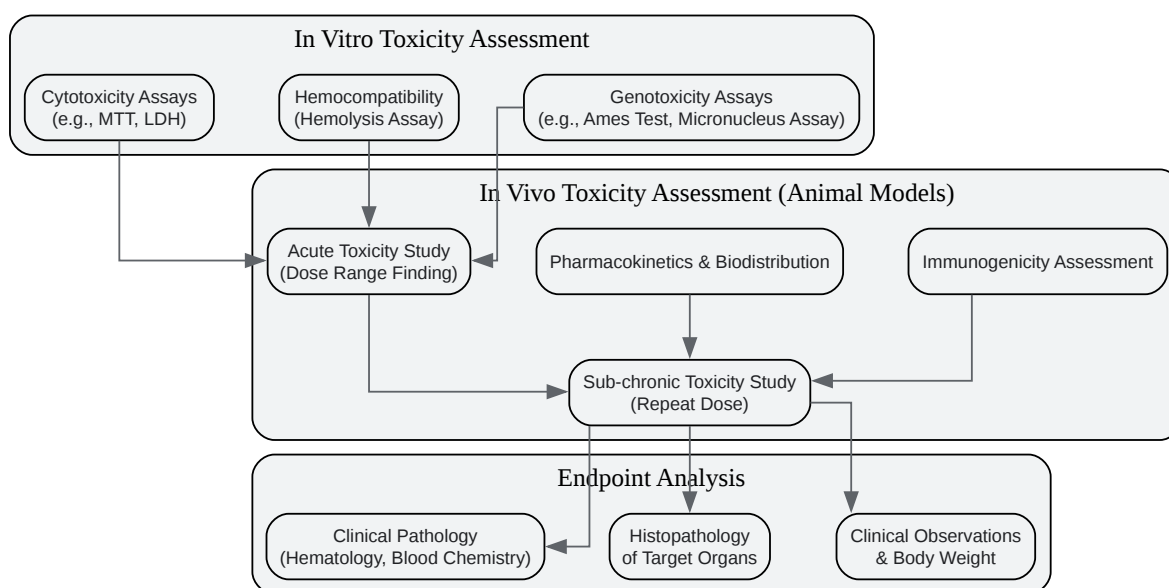
## Physicochemical Properties Relevant to Safety

The physicochemical properties of ionizable lipids are crucial determinants of both their efficacy and safety. For the class of lipids to which **ATX-0126** belongs, a pKa in the range of 6.0-6.6 and

a calculated log D (cLogD) between 10 and 14 have been associated with good in vivo activity. The pKa of **ATX-0126** is reported to be 6.38.[1][2][3][4] This property is critical for its function, allowing for a net positive charge in the acidic endosome to facilitate nucleic acid release, and a neutral charge at physiological pH to reduce toxicity.

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **ATX-0126** are not publicly available. However, a general workflow for the preclinical safety assessment of a novel lipid excipient can be conceptualized.

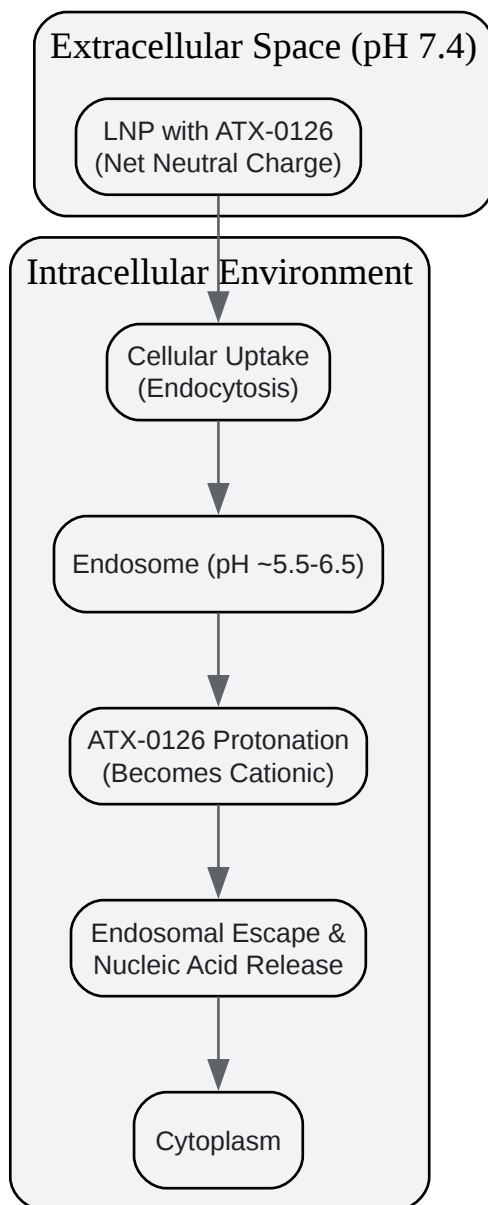


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**Figure 1:** Generalized workflow for preclinical safety assessment of a novel lipid excipient.

## Mechanism of LNP-Mediated Nucleic Acid Delivery

The safety profile of **ATX-0126** is intrinsically linked to its role in the mechanism of LNP-mediated nucleic acid delivery.



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